

Schisantherin A and Related Lignans: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Schisantherin A

Cat. No.: B1681550

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Schisantherin A is a prominent dibenzocyclooctadiene lignan isolated from the fruits of *Schisandra sphenanthera* and other *Schisandra* species.^[1] Traditionally used in Chinese medicine, this class of compounds has garnered significant scientific interest for its diverse pharmacological activities. This technical guide provides a comprehensive overview of the discovery, characterization, and mechanisms of action of **Schisantherin A** and related lignans, with a focus on their anti-inflammatory, neuroprotective, and cytotoxic properties. This document is intended to serve as a resource for researchers and professionals in drug discovery and development.

Discovery and Characterization

Schisantherin A and its related lignans are primarily extracted from the fruits and stems of plants belonging to the *Schisandra* genus.^[1] The isolation process typically involves solvent extraction followed by various chromatographic techniques to yield the purified compound.

Structure

Schisantherin A possesses a characteristic dibenzocyclooctadiene skeleton. Its chemical structure has been elucidated using spectroscopic methods.

Quantitative Data

The biological activities of **Schisantherin A** have been quantified in various in vitro studies. The following tables summarize the key findings.

Table 1: Cytotoxic Activity of Schisantherin A against Liver Cancer Cell Lines

Cell Line	IC50 (μM)	Reference
HepG2	6.65	
Hep3B	10.50	
Huh7	10.72	

Table 2: Anti-inflammatory Activity of Schisantherin A

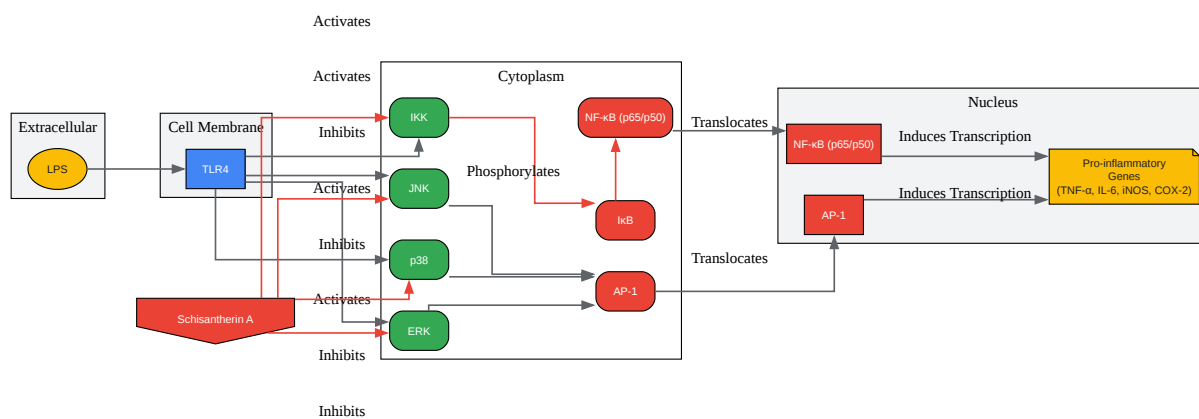
Parameter	Cell Line	Inhibition	Reference
Nitric Oxide (NO) Production	RAW 264.7	Concentration-dependent reduction	[1]
Prostaglandin E2 (PGE2) Production	RAW 264.7	Concentration-dependent reduction	[1]
TNF-α Production	RAW 264.7	Reduced at 0.5, 2.5, and 25 mg/L	[1]
IL-6 Production	RAW 264.7	Reduced at 0.5, 2.5, and 25 mg/L	[1]

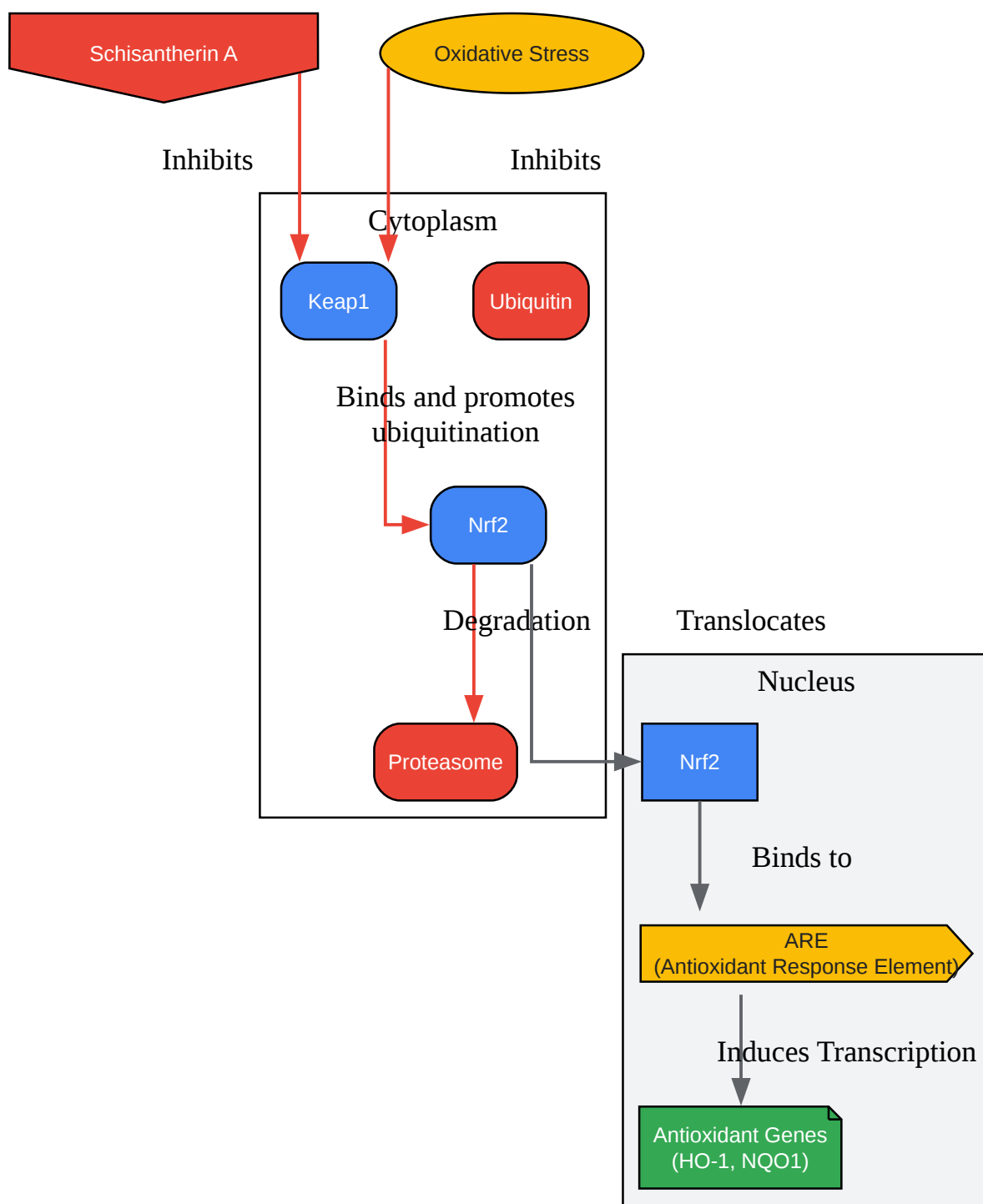
Signaling Pathways

Schisantherin A exerts its biological effects by modulating several key signaling pathways. The diagrams below illustrate the known mechanisms of action.

Anti-inflammatory Signaling Pathways

Schisantherin A has been shown to inhibit the NF-κB and MAPK signaling pathways, which are crucial in the inflammatory response.





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References

- 1. Schisantherin A exhibits anti-inflammatory properties by down-regulating NF-kappaB and MAPK signaling pathways in lipopolysaccharide-treated RAW 264.7 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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